

Proper Disposal Procedures for Ataluren

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Compound of Interest

Compound Name: Atalafoline

Cat. No.: B011924

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Disclaimer: The following information pertains to the disposal of Ataluren. No information was found for a compound named "**Atalafoline**." It is presumed that "Ataluren" was the intended subject. This guide is intended for researchers, scientists, and drug development professionals. Always consult your institution's Environmental Health and Safety (EHS) office and local regulations for specific disposal requirements.

This document provides essential safety and logistical information for the proper disposal of Ataluren, ensuring laboratory safety and environmental protection.

I. Hazard and Disposal Summary

Ataluren should be handled with care, adhering to the safety protocols outlined in the Safety Data Sheet (SDS). It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1] The primary disposal methods involve chemical destruction or controlled incineration.[2] Discharging Ataluren into sewer systems or drains is strictly prohibited.[2]

Table 1: Physical and Chemical Properties of Ataluren

Property	Value
CAS Number	775304-57-9
Molecular Formula	C ₁₅ H ₉ FN ₂ O ₃
Molecular Weight	284.24 g/mol
Appearance	White to off-white granules
Solubility	Soluble in liquid or semi-solid food (e.g., water, milk, fruit juice, yoghurt, or apple sauce)

Source:[3][4]

II. Personal Protective Equipment (PPE) and Handling

Before handling Ataluren, ensure that appropriate personal protective equipment is worn.

- Hand Protection: Wear chemical-impermeable gloves that have been inspected prior to use. [3]
- Eye/Face Protection: Use safety glasses with side-shields. [5]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact. [3]
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a full-face respirator. [3]

Handle Ataluren in a well-ventilated area, preferably within a fume hood, to avoid the formation of dust and aerosols. [3][5] Wash hands thoroughly after handling. [5]

III. Step-by-Step Disposal Procedures

The recommended methods for the disposal of Ataluren are incineration or chemical destruction. [2] Always engage a licensed professional waste disposal service for the final disposal. [2]

1. Solid Waste and Grossly Contaminated Materials:

- Segregation and Collection: Collect all solid Ataluren waste, including unused reagents and grossly contaminated materials (e.g., absorbent pads from a spill), in a designated, clearly labeled, and sealed container.[2]
- Labeling: The container must be labeled as "Waste: Ataluren" with the date of first addition.
- Storage: Store the sealed container in a secure, designated waste accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.[2]
- Disposal: Arrange for a licensed hazardous waste disposal company to transport the waste for controlled incineration or chemical destruction.[2][5]

2. Contaminated Labware (e.g., glassware, stir bars):

- Decontamination: Rinse the contaminated labware three times with a suitable solvent in which Ataluren is soluble (e.g., water, ethanol).
- Rinsate Collection: Collect the rinsate from all three rinses as chemical waste.
- Disposal of Decontaminated Labware: After triple rinsing, the labware can be washed with soap and water and returned to general use. If the labware is to be disposed of, it can now be discarded as regular laboratory glass waste.

3. Dilute Aqueous Solutions and Rinsate:

- Collection and Storage: Collect all dilute aqueous solutions and rinsate in a clearly labeled, sealed container designated for "Aqueous Ataluren Waste." Store this container in the laboratory's waste accumulation area.
- Disposal: Arrange for disposal through your institution's EHS office or a licensed chemical waste contractor.

IV. Spill Management

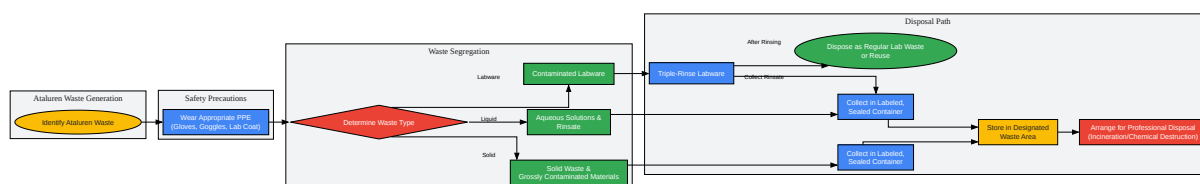
In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation and remove all sources of ignition.[3]
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[3]

- Cleanup: Use a non-combustible absorbent material to clean the spill. Collect the contaminated material and place it in a sealed container for disposal.[2]
- Decontamination: Thoroughly clean the spill area with detergent and water, and collect the wash water for proper disposal.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of Ataluren waste.



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Caption: Ataluren Waste Disposal Workflow.

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